

Preparing Stock Solutions of YM-430: An Application Note and Protocol

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: YM-430

Cat. No.: B15616335

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides detailed application notes and a comprehensive protocol for the preparation of stock solutions of **YM-430**, a dual β_1 adrenergic receptor and calcium channel antagonist. This guide is intended for researchers, scientists, and professionals in drug development who are utilizing **YM-430** in their experimental workflows. The following sections detail the chemical properties of **YM-430**, a step-by-step protocol for preparing stock solutions, and an overview of the signaling pathways affected by this compound.

Introduction to YM-430

YM-430 is a potent dually acting compound that functions as both a β_1 adrenergic receptor antagonist and a calcium channel blocker.^[1] Its chemical formula is C₂₉H₃₅N₃O₈, with a molecular weight of 553.61 g/mol.^[1] In its solid form, **YM-430** is a white to off-white powder.^[1] Due to its dual mechanism of action, **YM-430** is a valuable tool for cardiovascular research and drug development, particularly in studies related to hypertension and angina.^[1]

Physicochemical and Storage Information

Proper handling and storage of **YM-430** are crucial for maintaining its stability and efficacy in experimental settings.

Property	Value	Reference
Molecular Formula	C ₂₉ H ₃₅ N ₃ O ₈	[1]
Molecular Weight	553.61 g/mol	[1]
Appearance	White to off-white solid powder	[1]
Short-Term Storage (Powder)	Dry, dark, 0 - 4°C (days to weeks)	[1]
Long-Term Storage (Powder)	Dry, dark, -20°C (months to years)	[1]
Stock Solution Storage	0 - 4°C (short term), -20°C (long term)	

Preparing YM-430 Stock Solutions

While specific quantitative solubility data for **YM-430** in common laboratory solvents is not readily available in published literature, a general protocol for preparing stock solutions can be followed. Dimethyl sulfoxide (DMSO) is a common solvent for compounds of this nature. It is recommended to perform a small-scale solubility test before preparing a large volume of stock solution.

Materials:

- **YM-430** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance

- Calibrated micropipettes
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol:

- Determine the Desired Stock Concentration and Volume: Decide on the final concentration (e.g., 10 mM) and volume (e.g., 1 mL) of the stock solution you need to prepare.
- Calculate the Required Mass of **YM-430**: Use the following formula to calculate the mass of **YM-430** powder required:

$$\text{Mass (g)} = \text{Desired Concentration (mol/L)} \times \text{Desired Volume (L)} \times \text{Molecular Weight (g/mol)}$$

Example for a 10 mM, 1 mL stock solution: $\text{Mass (g)} = (0.010 \text{ mol/L}) \times (0.001 \text{ L}) \times (553.61 \text{ g/mol}) = 0.0055361 \text{ g} = 5.54 \text{ mg}$

- Weighing **YM-430**:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh the calculated amount of **YM-430** powder into the tared tube.
- Dissolving **YM-430**:
 - Add the desired volume of anhydrous DMSO to the microcentrifuge tube containing the **YM-430** powder.
 - Vortex the solution thoroughly until the **YM-430** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may aid in dissolution, but be cautious of potential compound degradation at higher temperatures.
- Storage:
 - Clearly label the tube with the compound name, concentration, solvent, and date of preparation.

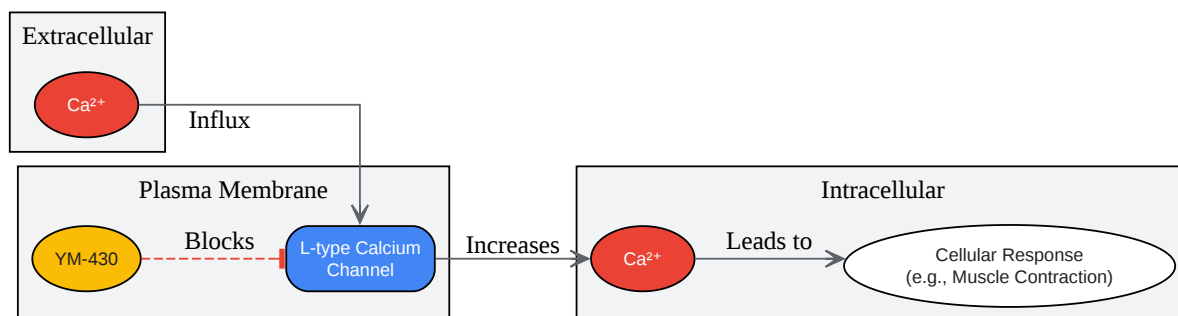
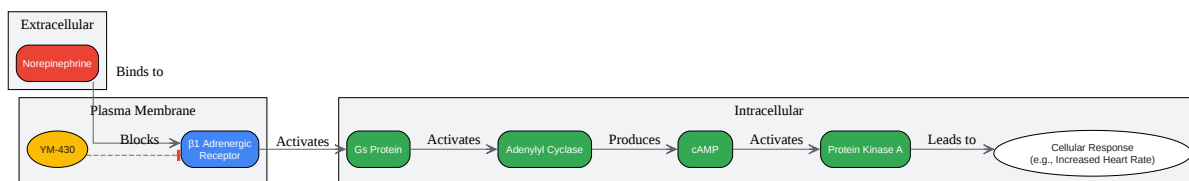
- For short-term storage, keep the stock solution at 0-4°C.
- For long-term storage, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C.

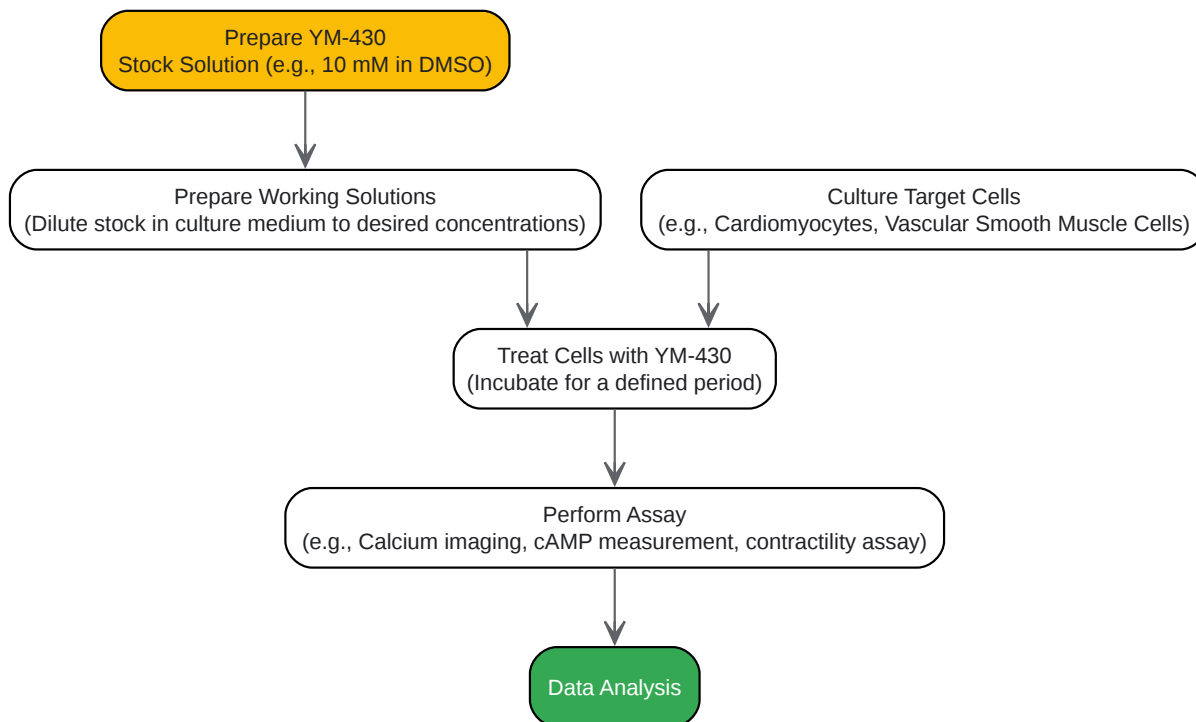
Signaling Pathways Modulated by YM-430

YM-430 exerts its effects by antagonizing two key signaling pathways: the β 1-adrenergic receptor pathway and the calcium signaling pathway.

β 1-Adrenergic Receptor Antagonism

The β 1-adrenergic receptor is a G-protein coupled receptor (GPCR) that, upon binding to its endogenous ligand (e.g., norepinephrine), activates downstream signaling cascades. **YM-430**, as an antagonist, blocks these effects.





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References

- 1. [medkoo.com](https://www.medkoo.com) [medkoo.com]
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